

Technical Guide: Physicochemical Characterization of 3-Ethoxybenzoic Acid

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Compound of Interest

Compound Name: **3-Ethoxybenzoic acid**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **3-Ethoxybenzoic acid**, specifically its melting and boiling points. This document outlines experimentally determined values and details the methodologies for their measurement, serving as a vital resource for professionals in research and development.

Physicochemical Data of 3-Ethoxybenzoic Acid

The accurate determination of melting and boiling points is fundamental in the characterization and quality control of chemical entities. The following table summarizes the reported values for **3-Ethoxybenzoic acid**.

Parameter	Value	Source(s)
Melting Point	134 - 140 °C	[1][2]
	135 - 137 °C	[3]
Boiling Point	254.38 °C (rough estimate)	[4]

Experimental Protocols for Physical Property Determination

The following sections detail standard laboratory protocols for the determination of melting and boiling points. These methods are widely accepted and can be applied to **3-Ethoxybenzoic acid**.

Melting Point Determination: Capillary Method

The capillary method is the most common technique for determining the melting point of a solid crystalline substance.^[4]

2.1.1 Instrumentation:

- Melting point apparatus (e.g., Thiele tube or modern digital instrument)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle (if sample requires grinding)
- Heating oil (for Thiele tube method)

2.1.2 Procedure (Thiele Tube Method):

- Sample Preparation: Ensure the **3-Ethoxybenzoic acid** sample is dry and finely powdered. If necessary, gently grind the crystals in a mortar and pestle.
- Capillary Loading: Press the open end of a capillary tube into the powdered sample, tapping gently to pack the solid to a height of 2-3 mm.
- Apparatus Setup: Attach the capillary tube to a thermometer using a small rubber band, ensuring the sample is aligned with the thermometer bulb.
- Heating: Insert the thermometer and attached capillary into the Thiele tube, which is filled with a suitable heating oil (e.g., mineral oil). The rubber band should remain above the oil level.
- Measurement: Gently heat the side arm of the Thiele tube with a small flame to induce convection currents, ensuring uniform temperature distribution. Heat rapidly at first to get an

approximate melting point, then allow the apparatus to cool. For an accurate measurement, repeat the process, heating slowly (1-2 °C per minute) as the temperature approaches the expected melting point.

- Data Recording: Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a transparent liquid (the end of the melting range). A pure substance will typically have a sharp melting range of 0.5-1.0 °C.

Boiling Point Determination: Siwoloboff Method (Micro-Boiling Point)

For determining the boiling point with a small amount of substance, the Siwoloboff method is highly suitable.

2.2.1 Instrumentation:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil or a heating block)

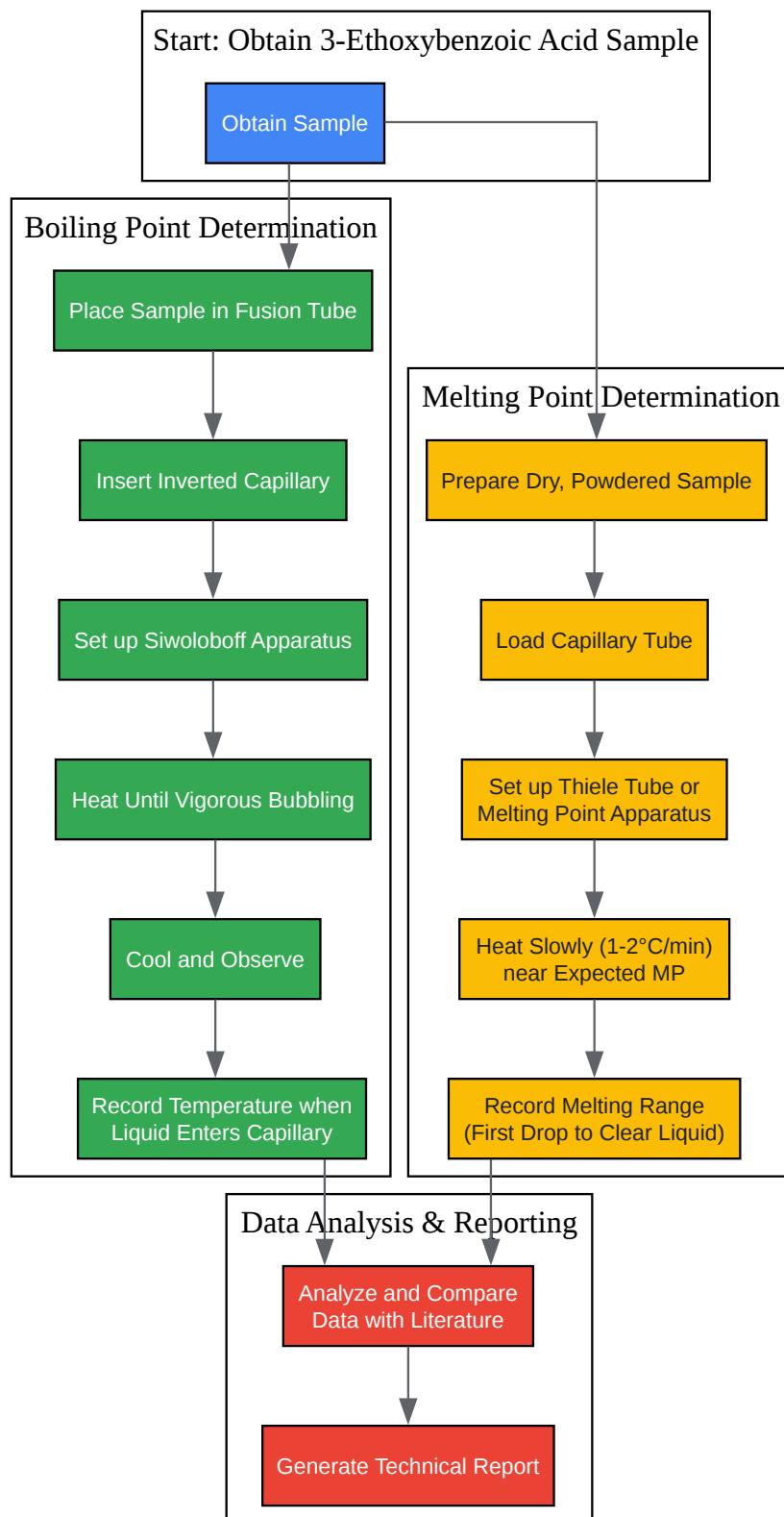
2.2.2 Procedure:

- Sample Preparation: Place a small amount (less than 0.5 mL) of liquid **3-Ethoxybenzoic acid** into the small test tube.
- Apparatus Setup: Place the sealed capillary tube, open end down, into the test tube containing the sample.
- Assembly: Attach the test tube to a thermometer with a rubber band and immerse the assembly in a heating bath, such as a Thiele tube.
- Heating: Begin to heat the apparatus. Initially, a stream of bubbles will emerge from the capillary tube as the trapped air expands.

- Measurement: Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube, indicating the sample is boiling. Stop heating and allow the apparatus to cool.
- Data Recording: The boiling point is the temperature at which the stream of bubbles ceases and the liquid is drawn up into the capillary tube.

Logical Workflow for Physicochemical Characterization

The following diagram illustrates the logical workflow for the determination of the melting and boiling points of a substance like **3-Ethoxybenzoic acid**.

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Caption: Workflow for determining the physical properties of **3-Ethoxybenzoic acid**.

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